

Application Notes and Protocols: N'-(2-Fluorophenyl)pyrazine-2-carbohydrazide

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Compound of Interest

Compound Name: N'-(2-Fluorophenyl)pyrazine-2-carbohydrazide

Cat. No.: B12426208

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For Researchers, Scientists, and Drug Development Professionals

Introduction

N'-(2-Fluorophenyl)pyrazine-2-carbohydrazide is a potent and specific inhibitor of the enzyme Ole1p, a delta-9 fatty acid desaturase.[1][2][3] This enzyme is crucial for the biosynthesis of monounsaturated fatty acids, which are essential components of cell membranes and play vital roles in various cellular processes. By inhibiting Ole1p, **N'-(2-Fluorophenyl)pyrazine-2-carbohydrazide** disrupts fatty acid metabolism, leading to its notable antifungal activity.[1][2][3] These application notes provide detailed protocols for the preparation of a stock solution of this compound for use in various research applications.

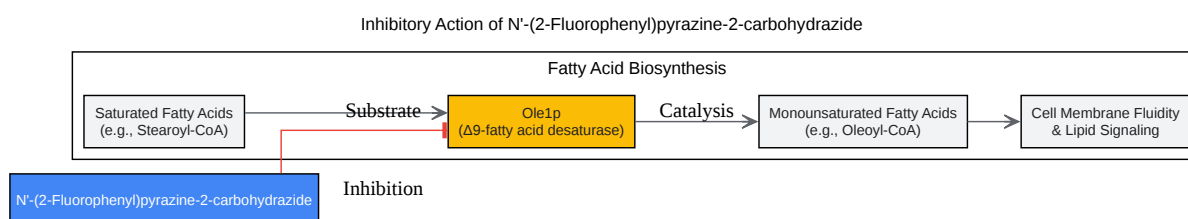
Chemical and Physical Properties

A summary of the key quantitative data for **N'-(2-Fluorophenyl)pyrazine-2-carbohydrazide** is presented in the table below for easy reference.

Property	Value	Reference
Molecular Formula	C ₁₁ H ₉ FN ₄ O	[2]
Molecular Weight	232.21 g/mol	[2]
Appearance	Solid	[2]
Solubility	Soluble in DMSO (e.g., 10 mM)	[4]
CAS Number	2881111-79-9	[2][4]
Storage (Powder)	-20°C for 3 years, 4°C for 2 years	[2]
Storage (In Solvent)	-80°C for 6 months, -20°C for 1 month	[2]

Mechanism of Action: Inhibition of Fatty Acid Desaturation

N'-(2-Fluorophenyl)pyrazine-2-carbohydrazide exerts its biological effect by targeting Ole1p, a key enzyme in the fatty acid biosynthesis pathway. This pathway is responsible for converting saturated fatty acids into monounsaturated fatty acids. The diagram below illustrates the inhibitory action of the compound on this pathway.



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Caption: Inhibition of Ole1p by **N'-(2-Fluorophenyl)pyrazine-2-carbohydrazide**.

Experimental Protocols

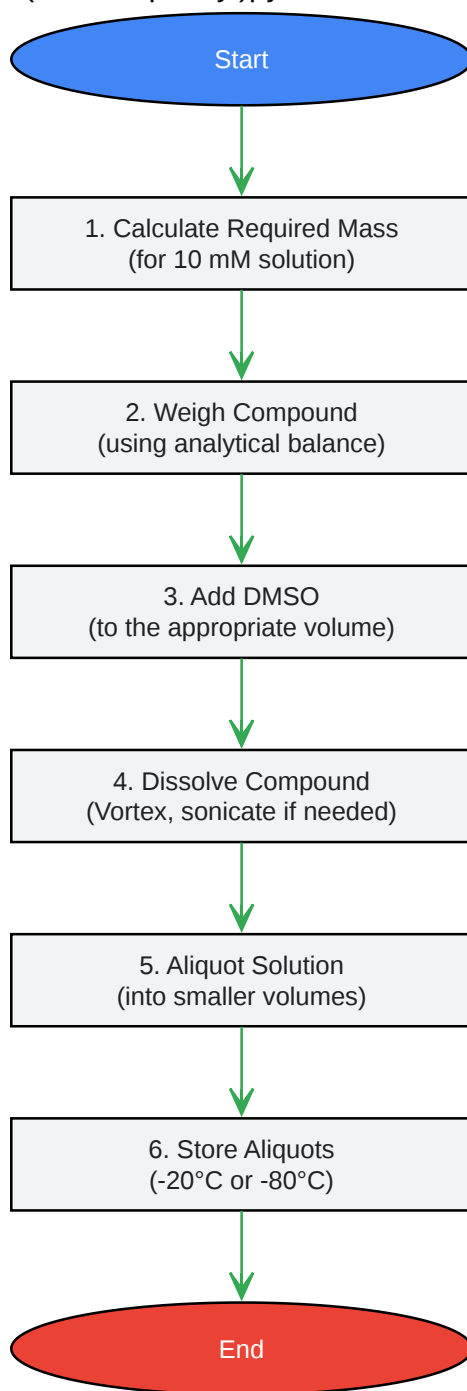
Objective: To prepare a 10 mM stock solution of **N'-(2-Fluorophenyl)pyrazine-2-carbohydrazide** in Dimethyl Sulfoxide (DMSO).

Materials:

- **N'-(2-Fluorophenyl)pyrazine-2-carbohydrazide** (MW: 232.21 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO), molecular biology grade
- Microcentrifuge tubes (1.5 mL)
- Calibrated analytical balance
- Pipettes and sterile filter tips
- Vortex mixer
- Optional: Water bath or sonicator

Workflow for Stock Solution Preparation:

Workflow for Preparing N'-(2-Fluorophenyl)pyrazine-2-carbohydrazide Stock Solution



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Caption: Step-by-step workflow for stock solution preparation.

Procedure:

- Calculate the required mass: To prepare 1 mL of a 10 mM stock solution, the required mass of **N'-(2-Fluorophenyl)pyrazine-2-carbohydrazide** is calculated as follows:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 232.21 \text{ g/mol} \times 1000 \text{ mg/g}$
 - $\text{Mass (mg)} = 2.3221 \text{ mg}$
- Weigh the compound:
 - Tare a clean 1.5 mL microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh approximately 2.32 mg of **N'-(2-Fluorophenyl)pyrazine-2-carbohydrazide** into the microcentrifuge tube. Record the exact weight.
- Add Solvent:
 - Based on the actual weight, calculate the precise volume of DMSO needed to achieve a 10 mM concentration.
 - $\text{Volume (mL)} = [\text{Mass (mg)} / 232.21 \text{ (g/mol)}] / 10 \text{ (mmol/L)}$
 - For example, if you weighed 2.50 mg of the compound, the required DMSO volume would be:
 - $\text{Volume (mL)} = (2.50 \text{ mg} / 232.21 \text{ mg/mmol}) / 10 \text{ mmol/L} = 0.1076 \text{ mL}$ or 107.6 μL
 - Carefully add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the compound.
- Dissolve the compound:
 - Cap the tube securely and vortex thoroughly for 1-2 minutes until the compound is completely dissolved.
 - Visually inspect the solution to ensure there are no visible particles.

- If the compound does not readily dissolve, brief warming in a 37°C water bath or sonication may be applied. Avoid excessive heat.
- Aliquot the solution:
 - To prevent repeated freeze-thaw cycles, which can degrade the compound, it is recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 µL) in sterile microcentrifuge tubes.[\[2\]](#)
- Storage:
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[\[2\]](#)

Quality Control

- Visual Inspection: The final stock solution should be clear and free of any precipitates.
- Concentration Verification (Optional): For applications requiring high precision, the concentration of the stock solution can be verified using UV-Vis spectrophotometry by determining the absorbance at its λ_{max} , if known.
- Purity Check (Optional): The purity of the compound can be assessed using methods such as High-Performance Liquid Chromatography (HPLC).

Safety Precautions

- Always wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, when handling **N'-(2-Fluorophenyl)pyrazine-2-carbohydrazide** and DMSO.
- Handle the compound in a well-ventilated area or a chemical fume hood.
- Consult the Safety Data Sheet (SDS) for detailed safety information.
- This compound is for research use only and is not intended for human or veterinary use.[\[1\]](#)

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